

An In-depth Technical Guide to 11-Dehydroxyisomogroside V

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Compound of Interest		
Compound Name:	11-Dehydroxyisomogroside V	
Cat. No.:	B13402032	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

11-Dehydroxyisomogroside V is a naturally occurring triterpenoid glycoside isolated from the fruit of Siraitia grosvenorii, commonly known as monk fruit. As a member of the mogroside family, it is of significant interest for its potential as a natural, non-caloric sweetener and for its diverse pharmacological activities. This technical guide provides a comprehensive overview of the available scientific information on **11-Dehydroxyisomogroside V**, including its chemical identity, physicochemical properties, and known biological activities. Detailed experimental protocols for its isolation and analysis are also presented, alongside a discussion of its potential mechanisms of action. This document aims to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Identity and Physicochemical Properties

11-Dehydroxyisomogroside V is a cucurbitane-type triterpenoid glycoside. Its chemical structure is characterized by a mogrol aglycone core with multiple glucose units attached.

Table 1: Chemical and Physical Properties of 11-Dehydroxyisomogroside V



Property	Value	Reference
CAS Number	1628293-32-2	[1]
Molecular Formula	C60H102O28	[2]
Molecular Weight	1271.5 g/mol	[2]
Physical Description	Information not available	
Melting Point	Information not available	
Solubility	Information not available in common solvents. General mogrosides are soluble in water and ethanol.	
Purity	Commercially available with >98% purity.[2]	_

Biological Activities and Potential Therapeutic Applications

While specific studies on the biological activities of **11-Dehydroxyisomogroside V** are limited, extensive research on mogrosides, the class of compounds to which it belongs, suggests a range of potential therapeutic applications. The primary active components of Siraitia grosvenorii extracts, mogrosides, are known for their antioxidant, anti-inflammatory, hypoglycemic, and anti-cancer properties.[3][4][5]

Hypoglycemic Effects

Mogrosides have been shown to lower blood sugar levels. The proposed mechanism of action involves the activation of the AMP-activated protein kinase (AMPK) signaling pathway.[4][6] AMPK activation leads to the inhibition of genes involved in gluconeogenesis, thereby reducing glucose production in the body.[4][6] The metabolite of mogrosides, mogrol, is believed to be the active component that activates AMPK.[4][6]

Anti-inflammatory Properties



Extracts of Siraitia grosvenorii containing mogrosides have demonstrated anti-inflammatory effects.[7] The mechanism may involve the inhibition of the Toll-like receptor 4 signaling pathway and hypoxia-inducible factor-1α.[3]

Anti-cancer Potential

Mogrosides have shown promise in cancer research. Studies have indicated that they can slow the transformation of normal cells into skin cancer cells induced by chemical carcinogens.[4] Mogrol, the aglycone of mogrosides, has been found to exert antitumor effects by specifically targeting cancer cells.[6] One of the proposed mechanisms involves the signal transducer and activator of transcription 3 (STAT3) pathway, which is often dysregulated in various cancers.[6]

Experimental Protocols Isolation and Purification of 11-Dehydroxyisomogroside V from Siraitia grosvenorii

The following is a general workflow for the isolation and purification of mogrosides, which can be adapted for **11-Dehydroxyisomogroside V**.

Caption: General workflow for the isolation and purification of **11-Dehydroxyisomogroside V**.

Methodology:

- Extraction: The dried and powdered fruit of Siraitia grosvenorii is extracted with an aqueous ethanol solution (typically 70%).
- Filtration and Concentration: The extract is filtered to remove solid plant material and then concentrated under reduced pressure to yield a crude extract rich in mogrosides.
- Macroporous Resin Chromatography: The crude extract is subjected to column chromatography using a macroporous adsorbent resin. This step separates the mogrosides from sugars, pigments, and other impurities.
- Elution: The column is washed with water, and the mogrosides are then eluted using a stepwise gradient of ethanol.



- Fraction Collection and Analysis: Fractions are collected and analyzed by High-Performance Liquid Chromatography (HPLC) to identify those containing 11-Dehydroxyisomogroside V.
- Semi-preparative HPLC: The fractions enriched with **11-Dehydroxyisomogroside V** are further purified using semi-preparative HPLC to obtain the compound with high purity.

Analytical Methods

High-Performance Liquid Chromatography (HPLC)

- Column: C18 reversed-phase column.
- Mobile Phase: A gradient of acetonitrile and water is typically used.
- Detection: UV detection at a wavelength around 203 nm.
- Standard: A purified standard of 11-Dehydroxyisomogroside V is required for quantification.

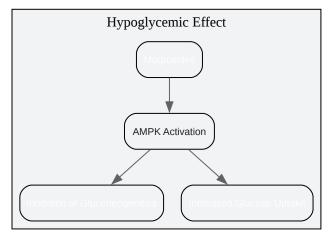
Nuclear Magnetic Resonance (NMR) Spectroscopy

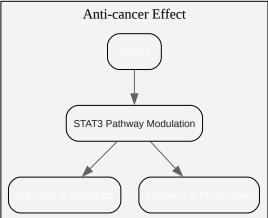
Detailed ¹H and ¹³C NMR data are essential for the structural elucidation and confirmation of **11-Dehydroxyisomogroside V**. While specific spectral data for this compound is not readily available in the searched literature, the general approach involves dissolving the purified compound in a suitable deuterated solvent (e.g., Methanol-d4 or Pyridine-d5) and acquiring 1D (¹H, ¹³C) and 2D (COSY, HSQC, HMBC) NMR spectra.

Signaling Pathways

The biological activities of mogrosides are mediated through various signaling pathways. The hypoglycemic effects are primarily linked to the activation of the AMPK pathway, while anti-cancer properties may involve the modulation of the STAT3 pathway.







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Caption: Proposed signaling pathways for the biological activities of mogrosides.

Conclusion

11-Dehydroxyisomogroside V, a constituent of monk fruit, holds considerable potential as a natural sweetener and a source of bioactive compounds. While research on this specific mogroside is still in its early stages, the known pharmacological activities of the mogroside family provide a strong rationale for further investigation. This technical guide summarizes the current knowledge and provides a framework for future research into the properties and applications of **11-Dehydroxyisomogroside V**. Further studies are warranted to fully elucidate its physicochemical properties, biological activities, and mechanisms of action to unlock its full therapeutic and commercial potential.

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